

Technical Support Center: 1,1,1,3-Tetrachloropropane Waste Management

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Compound of Interest

Compound Name: 1,1,1,3-Tetrachloropropane

Cat. No.: B089638

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This guide provides detailed information for the safe handling and disposal of **1,1,1,3-Tetrachloropropane** waste, tailored for research, scientific, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,1,1,3-Tetrachloropropane**?

A1: **1,1,1,3-Tetrachloropropane** is classified as a flammable liquid and is harmful if swallowed. It can cause serious eye irritation and skin irritation.^{[1][2]} It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Q2: What personal protective equipment (PPE) is required when handling **1,1,1,3-Tetrachloropropane** waste?

A2: A comprehensive PPE protocol is necessary to ensure personnel safety. This includes, but is not limited to, safety goggles, chemical-resistant gloves, and protective clothing. In case of potential inhalation exposure, a respirator may be required.

Q3: How should I store **1,1,1,3-Tetrachloropropane** waste before disposal?

A3: Store **1,1,1,3-Tetrachloropropane** waste in a tightly closed, compatible container.^{[1][2]} The storage area should be cool, dry, and well-ventilated, away from sources of ignition.^{[1][2]} Ensure the container is clearly labeled as "Hazardous Waste" and includes the chemical name.

Q4: What is the appropriate EPA hazardous waste code for **1,1,1,3-Tetrachloropropane** waste?

A4: As a spent halogenated solvent, **1,1,1,3-Tetrachloropropane** waste likely falls under the EPA hazardous waste codes F001 or F002.[3][4][5] These codes are for spent halogenated solvents from degreasing or other specific uses.[3][4][5] Always confirm with your institution's environmental health and safety (EHS) department for precise classification.

Q5: Can I dispose of small amounts of **1,1,1,3-Tetrachloropropane** waste down the drain?

A5: No, you should never dispose of **1,1,1,3-Tetrachloropropane** or any halogenated solvent down the drain.[6] This is harmful to the environment and is a violation of environmental regulations. All waste must be collected and disposed of through a licensed hazardous waste contractor.[6]

Troubleshooting Guides

Issue: Accidental Spill of **1,1,1,3-Tetrachloropropane**

Solution:

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated to disperse vapors.
- **Control Ignition Sources:** As **1,1,1,3-Tetrachloropropane** is flammable, eliminate all potential ignition sources in the vicinity.[1][2]
- **Don Appropriate PPE:** Before attempting to clean the spill, responders must wear the appropriate PPE as outlined in the data table below.
- **Contain the Spill:** Use an inert absorbent material, such as sand or vermiculite, to contain the spill.[4] Do not use combustible materials like sawdust.
- **Collect and Dispose:** Carefully collect the absorbed material into a designated, labeled hazardous waste container.
- **Decontaminate:** Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

- Report: Report the spill to your institution's EHS department.

Issue: Improperly Labeled Waste Container

Solution:

- Do Not Move: If you encounter a container with unknown contents, do not move it.
- Isolate the Area: Secure the area to prevent accidental exposure.
- Consult EHS: Immediately contact your EHS department. They have the expertise and equipment to safely identify and handle the unknown waste.
- Future Prevention: Ensure all personnel are trained on proper waste labeling procedures. All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name of all contents, and the approximate percentages of each component.

Data Presentation

Table 1: Personal Protective Equipment (PPE) for Handling **1,1,1,3-Tetrachloropropane** Waste

Body Part	PPE Specification	Rationale
Eyes/Face	Tightly fitting safety goggles or a face shield. ^[1]	Protects against splashes and vapors that can cause serious eye irritation. ^{[1][2]}
Hands	Chemical-resistant gloves (e.g., Viton®, nitrile).	Prevents skin contact which can cause irritation. ^{[1][2]}
Body	Chemical-resistant apron or lab coat.	Protects against accidental splashes and contamination of personal clothing.
Respiratory	Use in a well-ventilated area. If ventilation is inadequate or for large spills, use a NIOSH-approved respirator with an organic vapor cartridge.	Protects against inhalation of harmful vapors.

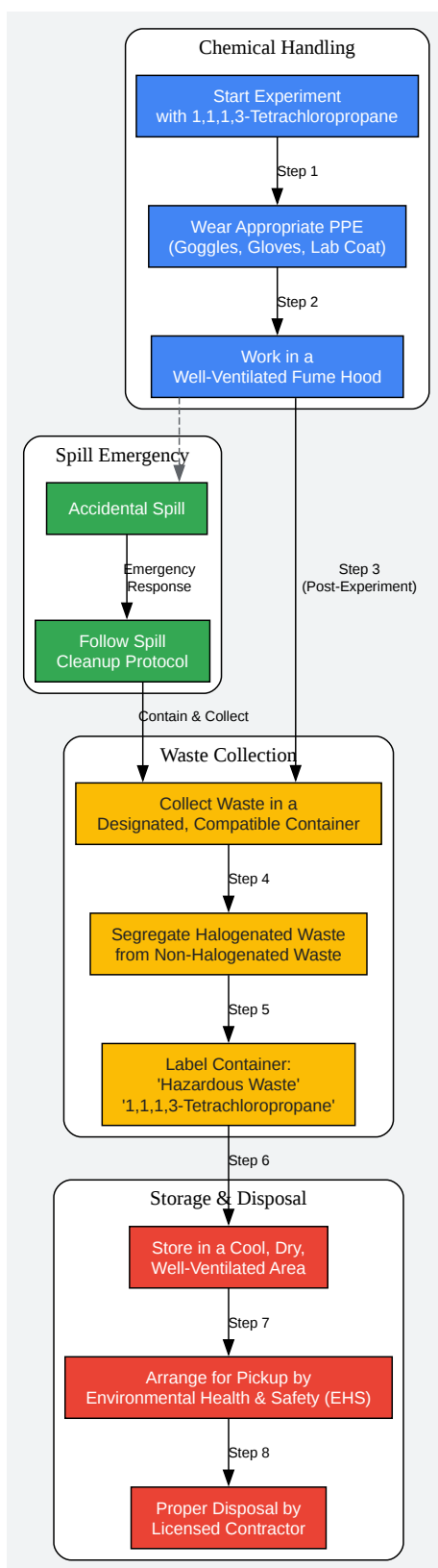
Experimental Protocols

Protocol: Small-Scale Spill Cleanup of **1,1,1,3-Tetrachloropropane** (<100 mL)

- Preparation:
 - Ensure a chemical spill kit is readily available.
 - Confirm the location of the nearest safety shower and eyewash station.
 - Don the appropriate PPE as specified in Table 1.
- Procedure:
 - If safe to do so, stop the source of the spill.
 - Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads), starting from the outside and working inwards to prevent spreading.
 - Allow the absorbent material to fully soak up the liquid.

- Using non-sparking scoops or tools, carefully collect the absorbed material.
- Place the contaminated absorbent material into a designated, leak-proof hazardous waste container.
- Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol). Place the used cloth in the same hazardous waste container.
- Seal the hazardous waste container.
- Properly label the container with "Hazardous Waste," "**1,1,1,3-Tetrachloropropane** Spill Debris," and the date.
- Post-Cleanup:
 - Remove and dispose of contaminated PPE in the hazardous waste container.
 - Wash hands thoroughly with soap and water.
 - Arrange for the disposal of the hazardous waste through your institution's EHS department.

Mandatory Visualization



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Caption: Workflow for the safe handling and disposal of **1,1,1,3-Tetrachloropropane** waste.

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